

Iprovalicarb-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Iprovalicarb-d8

Cat. No.: B15559633

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This technical guide provides an in-depth overview of **Iprovalicarb-d8**, a deuterated isotopologue of the fungicide Iprovalicarb. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who require detailed technical information for their work. **Iprovalicarb-d8** is primarily utilized as an internal standard in analytical methodologies, such as mass spectrometry-based assays, to ensure accurate quantification of Iprovalicarb residues in various matrices.

Core Compound Information

Iprovalicarb is a systemic fungicide belonging to the carbamate chemical class. It is effective against Oomycete pathogens, such as those causing downy mildew and late blight, in crops like grapes and potatoes.^{[1][2][3]} The deuterated form, **Iprovalicarb-d8**, is a stable isotope-labeled version of the parent compound, making it an ideal internal standard for isotope dilution mass spectrometry.

Chemical Structure and Properties

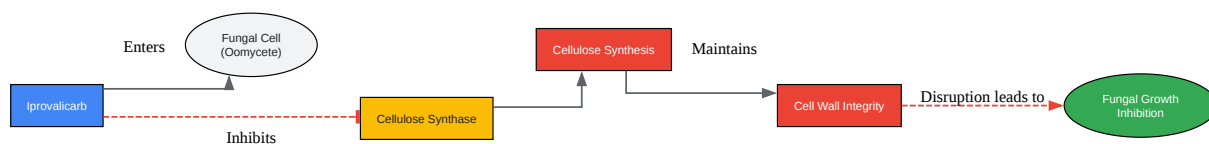
While a specific CAS (Chemical Abstracts Service) number is not consistently assigned to **Iprovalicarb-d8**, it is commonly referenced by the CAS number of its unlabeled counterpart, 140923-17-7.^[1]

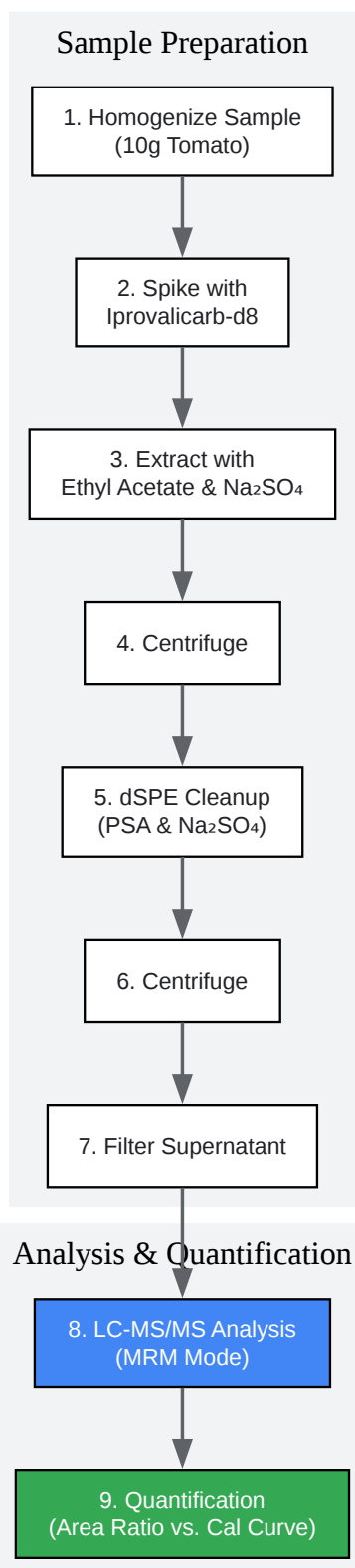
Table 1: Chemical and Physical Properties of Iprovalicarb and **Iprovalicarb-d8**

Property	Iprovalicarb	Iprovalicarb-d8	Source(s)
CAS Number	140923-17-7	Referenced by 140923-17-7	[1]
Molecular Formula	C ₁₈ H ₂₈ N ₂ O ₃	C ₁₈ H ₂₀ D ₈ N ₂ O ₃	[1]
Molecular Weight	320.43 g/mol	328.48 g/mol	[1]
IUPAC Name	Isopropyl ((S)-3-methyl-1-oxo-1-((1-(p-tolyl)ethyl)amino)butan-2-yl)carbamate	N/A	[4]
Melting Point	163-165°C (mixture of isomers)	N/A	[3]
Boiling Point	497.8 ± 38.0 °C (Predicted)	N/A	[3]
LogP	3.7	N/A	[1]
Solubility	Soluble in DMSO. Moderate aqueous solubility.	N/A	[2][4]
Purity	>98% (mixture of isomers)	N/A	[4]

Mechanism of Action

Iprovalicarb's fungicidal activity stems from its ability to inhibit the synthesis of cellulose, a critical component of the cell walls of Oomycete fungi. By disrupting the integrity of the cell wall, Iprovalicarb effectively halts the growth and proliferation of these pathogens.[2] The specific target is believed to be the enzyme cellulose synthase.





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References

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